

# Personal protective equipment for handling 8-Amino-7-oxononanoic acid hydrochloride

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## Compound of Interest

Compound Name: *8-Amino-7-oxononanoic acid  
hydrochloride*

Cat. No.: *B15552969*

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## Essential Safety and Handling Guide for 8-Amino-7-oxononanoic Acid Hydrochloride

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **8-Amino-7-oxononanoic acid hydrochloride**. The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

### Personal Protective Equipment (PPE)

While some suppliers do not classify **8-Amino-7-oxononanoic acid hydrochloride** as a hazardous substance, it is prudent to adhere to a comprehensive safety protocol. The following table summarizes the recommended personal protective equipment.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles are mandatory to prevent eye contact.
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected before use and disposed of properly after handling the compound. <a href="#">[1]</a>
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N99 (US) or P2 (EN 143) particulate respirator is recommended. <a href="#">[1]</a> In cases of insufficient ventilation, a full-face supplied-air respirator should be used. <a href="#">[1]</a>
Body Protection	A standard laboratory coat is required. For procedures with a higher risk of spillage, additional protective clothing may be necessary to prevent skin contact. <a href="#">[1]</a>

## Operational Plan

### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid the formation of dust and aerosols during handling.[\[1\]](#)
- Wash hands thoroughly after handling the compound, even if gloves were worn.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)

### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended long-term storage temperature is -20°C.[\[1\]](#)

## Disposal Plan

- Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations.
- Contaminated gloves and other disposable PPE should be placed in a sealed container for disposal.<sup>[1]</sup>
- Do not allow the product to enter drains or waterways.<sup>[1][2]</sup>

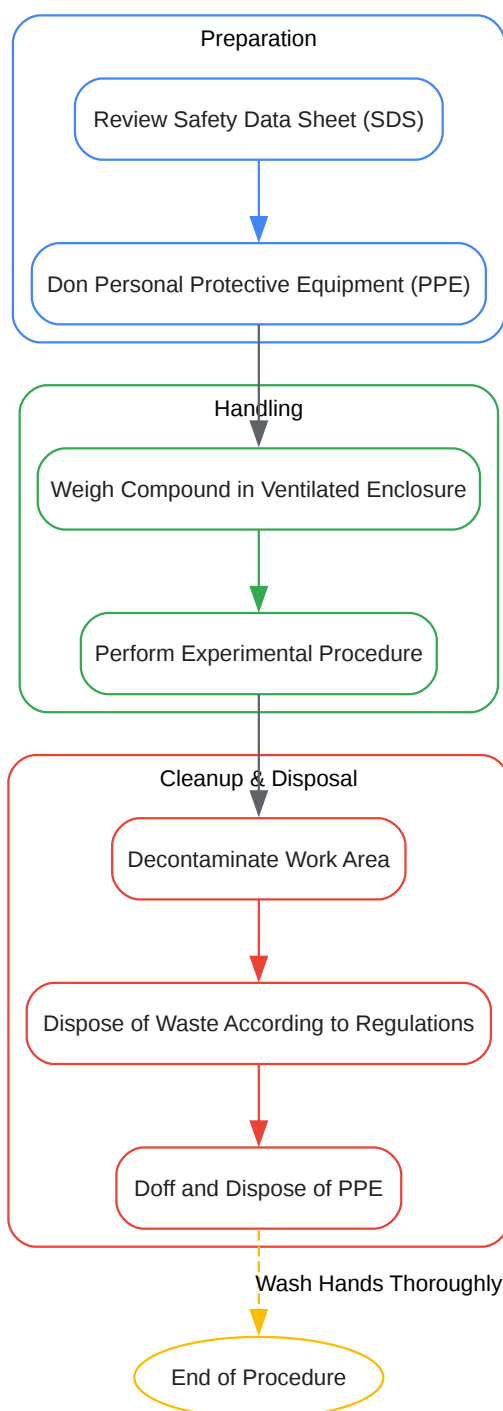
## Emergency Procedures

Incident	First Aid Measures
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. <sup>[1]</sup>
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. <sup>[1]</sup>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <sup>[1]</sup>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <sup>[1]</sup>
Spillage	Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal. <sup>[1]</sup> Ventilate the area and wash the spill site after material pickup is complete.

## Experimental Workflow

The following diagram outlines the standard workflow for handling **8-Amino-7-oxononanoic acid hydrochloride** in a laboratory setting.

Workflow for Handling 8-Amino-7-oxononanoic Acid Hydrochloride



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Caption: Safe handling workflow for **8-Amino-7-oxononanoic acid hydrochloride**.

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